

An In-depth Technical Guide to the Safety and Handling of Isoedultin

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Compound of Interest

Compound Name: *Isoedultin*

Cat. No.: *B15391317*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: Information on **Isoedultin** is limited. This guide compiles available data and infers safety and handling protocols based on structurally related compounds. Researchers should exercise caution and perform their own risk assessments.

Chemical and Physical Properties

Isoedultin is an angular furanocoumarin, a class of organic compounds known for their photosensitive nature. Limited experimental data is available for **Isoedultin**; therefore, some properties are predicted based on its chemical structure.

Property	Value	Source
Chemical Formula	C ₂₁ H ₂₂ O ₇	PhytoBank
Molecular Weight	386.4 g/mol	PhytoBank
CAS Number	43043-08-9	ChemicalBook
Appearance	Not specified (likely crystalline solid)	N/A
Water Solubility (predicted)	0.0076 g/L	PhytoBank
logP (predicted)	3.81	PhytoBank
pKa (Strongest Basic; predicted)	-4.9	PhytoBank

Toxicological Profile and Safety Precautions

No specific toxicological studies for **Isoedultin** were identified. The following information is based on the known toxicology of angular furanocoumarins.

Summary of Toxicological Hazards

Angular furanocoumarins are known phototoxins. Upon exposure to ultraviolet A (UVA) radiation, they can become activated and cause damage to skin and cells.

Hazard	Description
Phototoxicity	Can cause skin inflammation, erythema (redness), and blistering upon exposure to UVA light. The phototoxic effects of angular furanocoumarins are generally considered weaker than those of linear furanocoumarins.
Cytotoxicity	Activated furanocoumarins can form monoadducts with DNA, leading to cell damage and death.
Mutagenicity/Carcinogenicity	Due to their ability to interact with DNA, furanocoumarins should be handled as potential mutagens and carcinogens.

Quantitative Toxicological Data: No specific LD50 or other quantitative toxicological data for **Isoedultin** has been found in the reviewed literature.

Recommended Safety and Handling Guidelines

The following handling procedures are recommended based on general safety protocols for coumarin and phototoxic compounds.

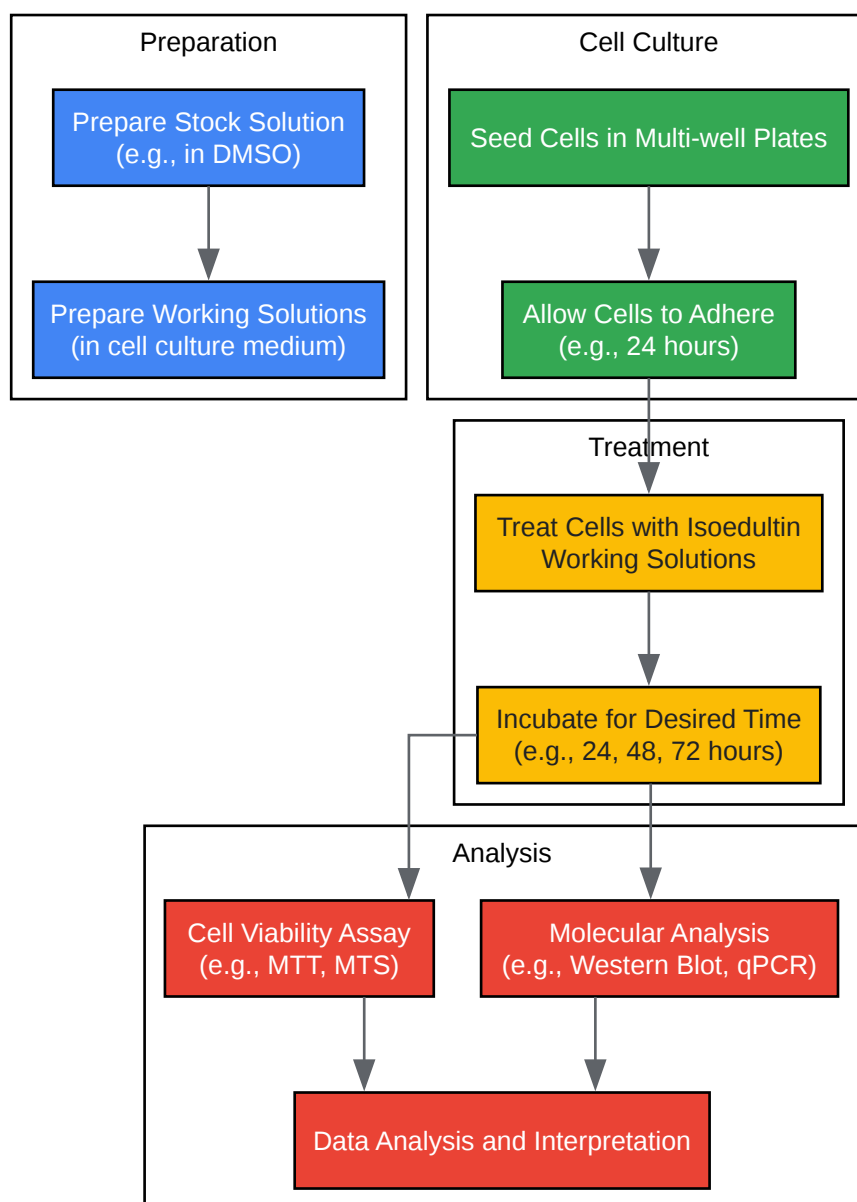
Aspect	Guideline
Personal Protective Equipment (PPE)	Wear a lab coat, chemical-resistant gloves (e.g., nitrile), and safety goggles with side shields.
Ventilation	Handle in a well-ventilated area, preferably in a chemical fume hood, especially when working with the solid compound to avoid inhalation of dust.
Avoiding Exposure	Avoid direct contact with skin and eyes. Prevent dust formation and inhalation. After handling, wash hands thoroughly.
UV Protection	When working with solutions of Isoedultin or after any potential exposure, protect skin and eyes from sunlight and artificial UVA sources.
Storage	Store in a tightly sealed, light-resistant container in a cool, dry, and well-ventilated place.
Disposal	Dispose of waste in accordance with local, state, and federal regulations for chemical waste.

Experimental Protocols

Specific experimental protocols for the use of **Isoedultin** are not well-documented in publicly available literature. The following are general protocols that can be adapted.

General Protocol for In Vitro Cell-Based Assays

This protocol provides a general workflow for studying the effects of **Isoedultin** on cultured cells.



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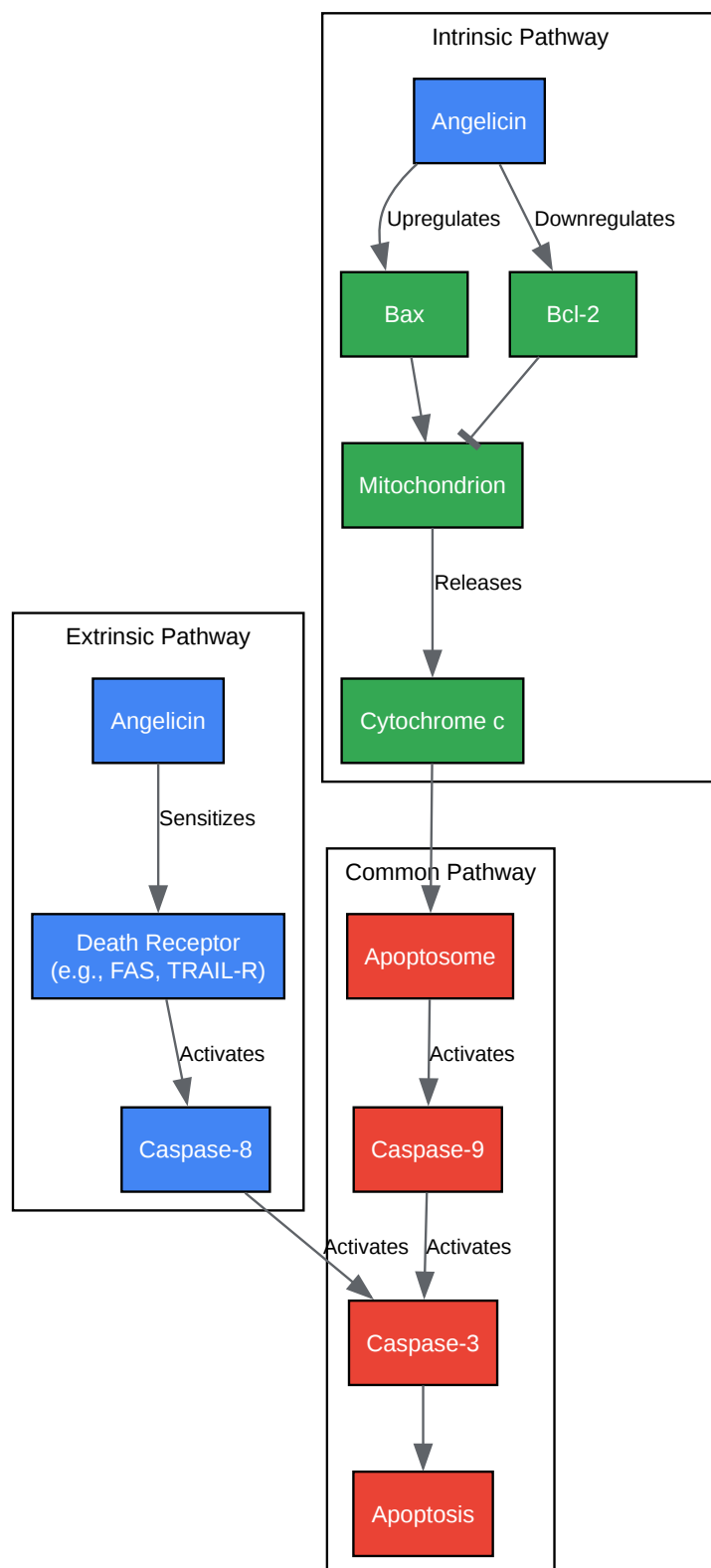
Caption: General workflow for in vitro cell-based assays with **Isoedultin**.

Potential Biological Activity and Signaling Pathways

Direct research on the biological activity of **Isoedultin** is scarce. However, studies on the structurally similar angular furanocoumarin, angelicin, provide insights into its potential mechanisms of action. The following pathways are implicated in the biological effects of angelicin and may be relevant for **Isoedultin**.

Anti-Cancer Activity: Induction of Apoptosis

Angelicin has been shown to induce apoptosis (programmed cell death) in cancer cells through both the intrinsic and extrinsic pathways.

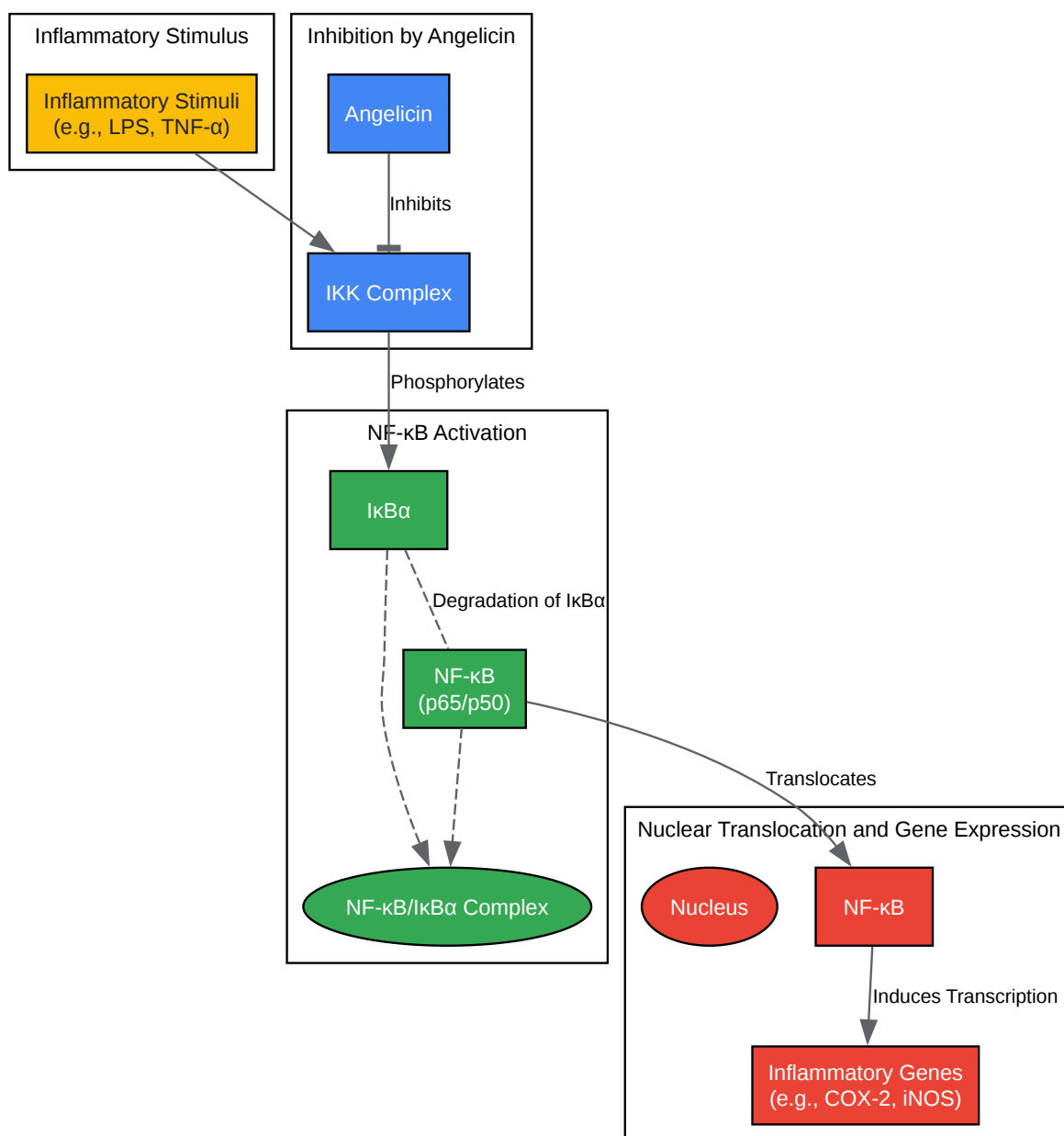


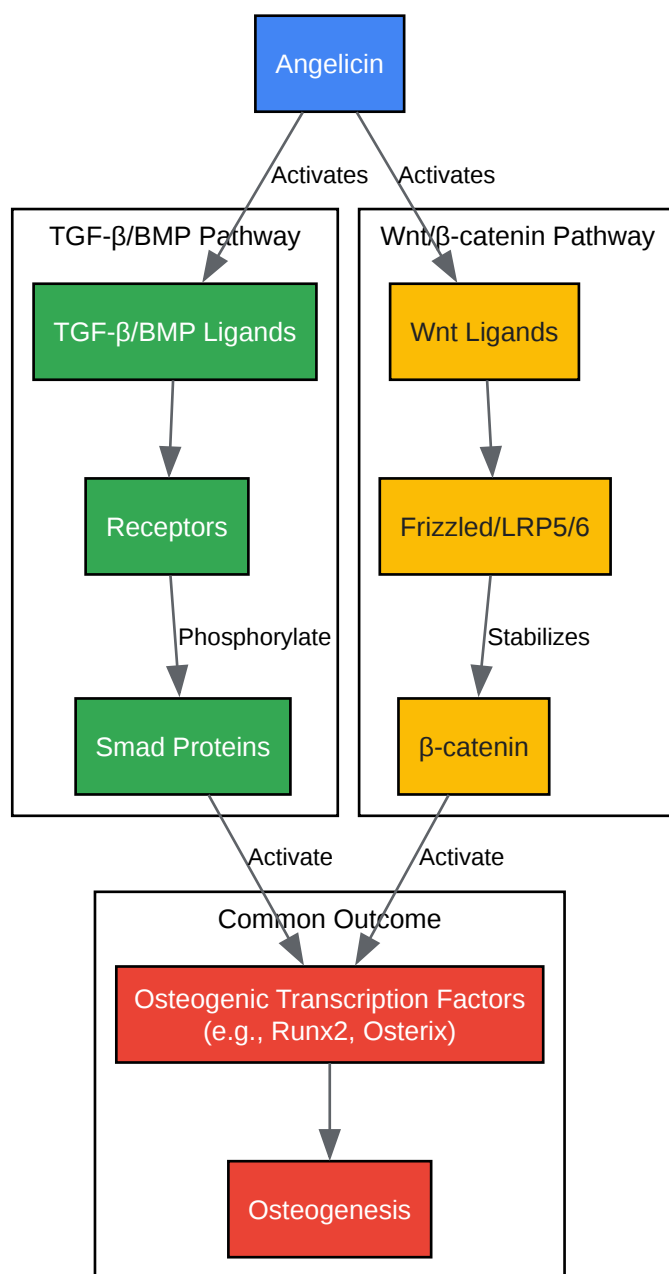
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Caption: Postulated apoptotic pathways modulated by angelicin.

Anti-Inflammatory Activity

Angelicin has been reported to exhibit anti-inflammatory effects by inhibiting the NF- κ B signaling pathway.





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